

# molecular weight and formula of 2-Amino-5-bromo-3-methylbenzoic acid

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## Compound of Interest

**Compound Name:** 2-Amino-5-bromo-3-methylbenzoic acid

**Cat. No.:** B1340033

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An In-depth Technical Guide to **2-Amino-5-bromo-3-methylbenzoic Acid**

## For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-5-bromo-3-methylbenzoic acid**, a compound of interest in various research and development applications.

## Core Chemical Identity

**2-Amino-5-bromo-3-methylbenzoic acid** is a substituted benzoic acid derivative. Its structure incorporates an amino group, a bromine atom, and a methyl group attached to the benzene ring, in addition to the carboxylic acid functional group. This combination of functional groups makes it a versatile building block in organic synthesis.

## Chemical Structure

The structural arrangement of **2-Amino-5-bromo-3-methylbenzoic acid** is critical to its chemical reactivity and potential applications. The IUPAC name, **2-amino-5-bromo-3-methylbenzoic acid**, precisely defines the positions of the substituents on the benzoic acid backbone.

Caption: Chemical structure of **2-Amino-5-bromo-3-methylbenzoic acid**.

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Amino-5-bromo-3-methylbenzoic acid** is provided in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	230.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	206548-13-2	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Solid	
Melting Point	236-238 °C	<a href="#">[1]</a>
Boiling Point	347.9 °C at 760 mmHg	<a href="#">[1]</a>
Purity	Typically ≥95%	<a href="#">[4]</a>

## Synthesis and Reactivity

### Synthetic Approach

One documented method for the synthesis of **2-Amino-5-bromo-3-methylbenzoic acid** involves the bromination of 2-amino-3-methylbenzoic acid.[\[1\]](#) A solution of 2-amino-3-methylbenzoic acid in a suitable solvent, such as DMSO, is treated with a brominating agent like 40% hydrobromic acid.[\[1\]](#) The reaction mixture is typically stirred at room temperature to allow for the electrophilic aromatic substitution to occur, leading to the formation of the desired product as a precipitate.[\[1\]](#)

## Experimental Protocol

A representative experimental procedure is as follows:

- To a solution of 2-amino-3-methylbenzoic acid (1.0 eq) in dimethyl sulfoxide (DMSO), add 40% hydrobromic acid (5.0 eq).

- Stir the resulting mixture at room temperature overnight.
- Observe the formation of a white precipitate.
- Quench the reaction mixture with a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ).
- Filter the resulting solid and dry it under a vacuum to obtain **2-Amino-5-bromo-3-methylbenzoic acid**.<sup>[1]</sup>

## Analytical Characterization

The identity and purity of **2-Amino-5-bromo-3-methylbenzoic acid** can be confirmed using various analytical techniques. Liquid chromatography-mass spectrometry (LC/MS) is a common method, with an expected  $m/z$  value of approximately 230 ( $\text{M}+\text{H})^+$  in positive ion mode.<sup>[1]</sup>

## Applications in Research and Development

Substituted benzoic acids, such as **2-Amino-5-bromo-3-methylbenzoic acid**, are valuable intermediates in the synthesis of more complex molecules. The presence of amino, bromo, and carboxylic acid functional groups allows for a variety of chemical transformations, making it a useful building block in the development of novel compounds, including those with potential pharmaceutical applications.

## References

- PubChem. (n.d.). **2-Amino-5-bromo-3-methylbenzoic acid**.
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